

Application Notes and Protocols for (+)-alpha-Funebrene in the Fragrance Industry

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Compound of Interest

Compound Name: (+)-alpha-Funebrene

Cat. No.: B1599330

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Introduction

(+)-alpha-Funebrene is a naturally occurring sesquiterpene hydrocarbon found in the essential oils of various plants. It is characterized by a pleasant, woody, and floral aroma, which has led to its exploration as a potential ingredient in the fragrance industry. These application notes provide an overview of its use, available data, and general protocols for its evaluation and incorporation into fragrance formulations.

Organoleptic Properties and Applications

(+)-alpha-Funebrene is primarily valued for its unique scent profile, which can add complexity and a natural character to fragrance compositions.

Odor Profile: Woody, floral, and slightly spicy.

Potential Applications:

- **Fine Fragrances:** As a component in perfumes and colognes to impart or enhance woody and floral notes.
- **Personal Care Products:** Incorporation into soaps, lotions, and other cosmetics to provide a pleasant scent.[\[1\]](#)

- Household Products: Use in air fresheners and cleaning agents.

It is important to note that while several sources suggest its use in the fragrance industry, at least one database, The Good Scents Company, explicitly states "not for fragrance use".^[2] The reasons for this contradiction are not immediately apparent from the available literature and warrant further investigation, potentially related to regulatory status, lack of extensive safety data, or stability issues.

Quantitative Data

Comprehensive quantitative data for **(+)-alpha-Funebrene** as a fragrance ingredient is limited in publicly available literature. The following table summarizes the key data points that are crucial for formulation, with the understanding that some of this information is not yet specifically determined for this compound.

| Parameter | Value | Source/Notes |
|-------------------------|--------------|--|
| Molecular Weight | 204.35 g/mol | [3] |
| Boiling Point | 252 °C | Not specified in search results |
| Odor Threshold | Not Found | This critical value, indicating the lowest concentration at which the odor can be detected, is not available in the searched literature. |
| Recommended Usage Level | Not Found | Conflicting information exists. While its aromatic properties are noted, a specific safe and effective concentration range for fragrance formulations has not been published. One source indicates it is "not for fragrance use".[2] |
| Substantivity on Skin | Not Found | Data on how long the scent of (+)-alpha-Funebrene lasts on the skin is not available. |
| Stability in Ethanol | Not Found | Specific studies on the stability of (+)-alpha-Funebrene in typical alcoholic perfume bases are not available. Sesquiterpenes, in general, can be susceptible to oxidation. |

Experimental Protocols

The following are generalized protocols that can be adapted for the evaluation and use of **(+)-alpha-Funebrene** in fragrance applications.

Protocol for Sensory Evaluation

Objective: To determine the odor profile and intensity of **(+)-alpha-Funebrene**.

Materials:

- **(+)-alpha-Funebrene** sample
- Ethanol (perfumer's grade)
- Glass beakers and stirring rods
- Perfume testing strips (mouillettes)
- A panel of trained sensory analysts
- Odor-free evaluation room

Procedure:

- Sample Preparation: Prepare dilutions of **(+)-alpha-Funebrene** in ethanol at various concentrations (e.g., 10%, 5%, 1%).
- Evaluation:
 - Dip a clean testing strip into each dilution.
 - Allow the solvent to evaporate for a few seconds.
 - Present the strips to the sensory panel in a randomized and blind manner.
 - Panelists should evaluate the odor at different time intervals (top notes, heart notes, base notes) and record their descriptions and intensity ratings on a standardized scale.
- Data Analysis: Compile the descriptions to create a detailed odor profile. Analyze the intensity ratings to understand the concentration-response relationship.

Protocol for Stability Testing

Objective: To assess the stability of **(+)-alpha-Funebrene** in a hydroalcoholic fragrance base.

Materials:

- **(+)-alpha-Funebrene**
- Hydroalcoholic solution (e.g., 80% ethanol, 20% deionized water)
- Clear and amber glass bottles
- Gas Chromatography-Mass Spectrometry (GC-MS) equipment
- Controlled environment chambers (for temperature and light exposure)

Procedure:

- Sample Preparation: Prepare a solution of **(+)-alpha-Funebrene** at a known concentration in the hydroalcoholic base.
- Storage Conditions:
 - Store samples in both clear and amber glass bottles to assess light stability.
 - Place sets of samples under different conditions:
 - Refrigerated (4°C)
 - Room temperature (20-25°C)
 - Accelerated aging (e.g., 40°C)
 - Light exposure (controlled UV or daylight simulation)
- Analysis:
 - At specified time points (e.g., 0, 1, 2, 4, 8, 12 weeks), take an aliquot from each sample.
 - Analyze the concentration of **(+)-alpha-Funebrene** using a validated GC-MS method.
 - Also, perform a sensory evaluation of the aged samples to detect any changes in the odor profile.

- Data Interpretation: Plot the concentration of **(+)-alpha-Funebrene** over time for each storage condition to determine its degradation rate. Note any significant changes in scent.

Quality Control

For the use of **(+)-alpha-Funebrene** in fragrances, it is essential to establish quality control specifications.

Recommended QC Tests:

- Appearance: Visual inspection for color and clarity.
- Odor: Sensory comparison to a reference standard.
- Purity: GC-MS analysis to determine the percentage of **(+)-alpha-Funebrene** and to identify any impurities.
- Specific Gravity and Refractive Index: Physical parameters that can indicate purity.

Diagrams

The following diagrams illustrate general workflows relevant to the application of a new ingredient in the fragrance industry.

Figure 1. General workflow for the evaluation of a new fragrance ingredient.

Figure 2. Process flow for the sensory evaluation of **(+)-alpha-Funebrene**.

Signaling Pathways

Currently, there is no specific information available in the scientific literature regarding the olfactory receptors that are activated by **(+)-alpha-Funebrene** or the specific signaling pathways involved in its perception. Olfactory perception, in general, involves the binding of odorant molecules to G-protein coupled receptors on olfactory sensory neurons, which triggers a downstream signaling cascade leading to the perception of smell in the brain.^[4]

Conclusion and Future Directions

(+)-alpha-Funebrene presents an interesting profile for the fragrance industry due to its pleasant woody and floral aroma. However, the significant lack of quantitative data on its odor

threshold, recommended usage levels, and stability, as well as the contradictory information regarding its suitability for use in fragrances, are major hurdles for its widespread adoption. Further research is required to fill these knowledge gaps. Specifically, comprehensive safety assessments and stability studies are needed to establish its viability and to provide formulators with the necessary data to use it confidently and effectively.

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